

Essential Safety and Operational Guide for Handling 4-sec-Butylphenol

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Compound of Interest

Compound Name: 4-sec-Butylphenol

Cat. No.: B1210997

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-sec-Butylphenol**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier and Physical Properties

Property	Value
Chemical Name	4-sec-Butylphenol
CAS Number	99-71-8[1]
Molecular Formula	C ₁₀ H ₁₄ O[2]
Molecular Weight	150.22 g/mol [2]
Appearance	White to almost white powder or crystal.[1][3]
Melting Point	46-59 °C[4]
Boiling Point	135-136 °C at 25 mmHg
Flash Point	116 °C (240.8 °F) - closed cup

GHS Hazard Classification and Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage.[1][2][4]
Serious Eye Damage/Eye Irritation	GHS05	Danger	H318: Causes serious eye damage.[2]
Specific Target Organ Toxicity	GHS08	Warning	H371: May cause damage to organs.[1][3] H373: May cause damage to organs through prolonged or repeated exposure.[1][3]
Hazardous to the Aquatic Environment	GHS09	Warning	H411: Toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **4-sec-Butylphenol** to prevent exposure. The following table summarizes the required PPE.

Body Part	Required PPE	Recommended Material/Standard
Hands	Chemical-resistant gloves	Butyl rubber, Neoprene, or Viton gloves are recommended for good resistance.[5] Nitrile gloves may be suitable for short-term splash protection but should be promptly removed upon contamination. [6] Always inspect gloves before use.
Eyes/Face	Chemical splash goggles and face shield	Goggles must meet ANSI Z.87.1 standards. A face shield should be worn over goggles, especially when there is a risk of splashing.[6]
Body	Chemical-resistant lab coat or apron	A lab coat made of materials like Nomex® with cotton clothing underneath is recommended.[6] For significant splash potential, a butyl rubber or neoprene apron should be worn.[5]
Respiratory	Respirator (if required)	Use a NIOSH-approved respirator with an appropriate cartridge (e.g., P3) if engineering controls (like a fume hood) are insufficient or unavailable.[6]
Feet	Closed-toe, chemical-resistant shoes	Shoes should fully cover the feet.[6]

Experimental Protocols: Handling and Disposal

Standard Operating Procedure for Handling **4-sec-Butylphenol**

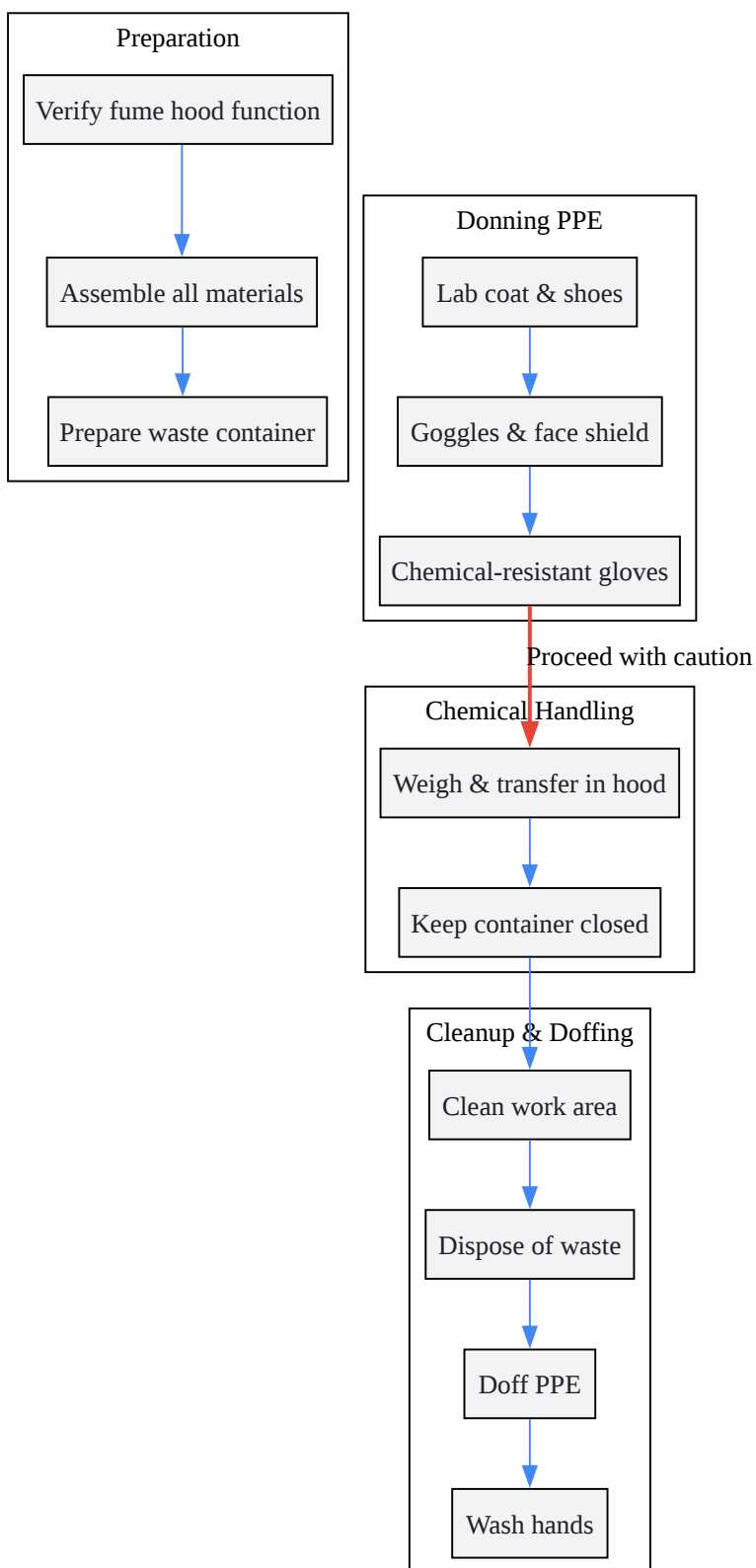
- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work within a certified chemical fume hood.
 - Gather all necessary materials and equipment before starting.
 - Prepare a designated waste container for **4-sec-Butylphenol**.
- Donning PPE:
 - Put on closed-toe shoes and a lab coat.
 - Wear chemical splash goggles and a face shield.
 - Don the appropriate chemical-resistant gloves, ensuring they cover the cuffs of the lab coat.
- Handling the Chemical:
 - Avoid creating dust if handling the solid form.
 - Carefully weigh and transfer the chemical, minimizing the risk of spills.
 - Keep containers tightly closed when not in use.
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[3\]](#)
- After Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[7\]](#)
 - Clean the work area and any contaminated equipment.
- Doffing PPE:

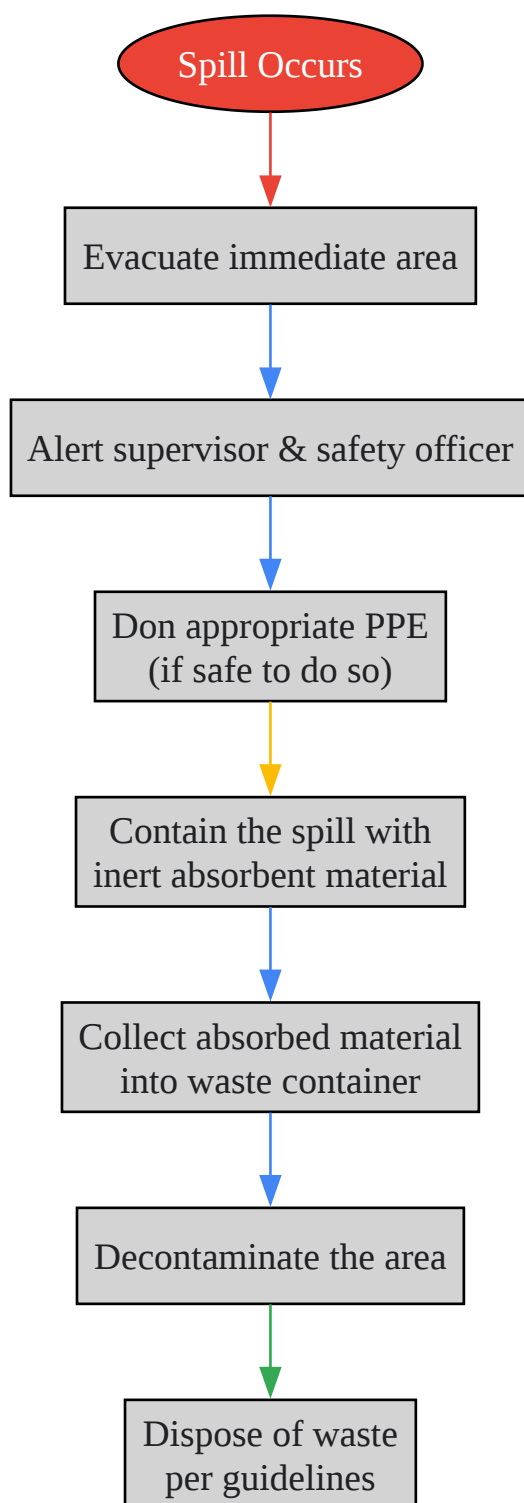
- Remove gloves first, avoiding contact with the outside of the gloves.
- Remove the face shield and goggles.
- Remove the lab coat.
- Wash hands again thoroughly.

Disposal Plan

- Chemical Waste:
 - Dispose of **4-sec-Butylphenol** and any contaminated materials in a designated, properly labeled hazardous waste container.[\[1\]](#)[\[8\]](#)
 - Alternatively, the material can be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)[\[8\]](#)
 - All disposal must be conducted by a licensed disposal company in accordance with local, state, and federal regulations.[\[8\]](#)
- Contaminated PPE:
 - Dispose of contaminated gloves and other disposable PPE as hazardous waste.
 - Contaminated clothing should be washed thoroughly before reuse.[\[1\]](#)[\[7\]](#)

Visualized Workflows





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